

Application Note: Protocol for Dissolving Amoxapine for In Vitro Assays

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Compound of Interest

Compound Name: **Amoxapine**

Cat. No.: **B1665473**

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Amoxapine is a tetracyclic antidepressant belonging to the dibenzoxazepine class of compounds. Its primary mechanism of action involves the inhibition of norepinephrine and serotonin reuptake by blocking their respective transporters, NET and SERT.^{[1][2]} It also exhibits antagonist activity at several serotonin receptors, including 5-HT2 and 5-HT3.^[2]

Amoxapine is supplied as a crystalline solid with a molecular weight of 313.8 g/mol. A significant challenge for its use in laboratory settings is its very low solubility in aqueous solutions.^{[1][3]} This necessitates the use of organic solvents to prepare concentrated stock solutions, which can then be diluted to working concentrations in aqueous buffers or cell culture media for in vitro assays. This document provides a detailed protocol for the solubilization and preparation of **Amoxapine** solutions suitable for a variety of experimental applications.

Data Presentation: Solubility Profile

Amoxapine's solubility is highly dependent on the solvent system used. For in vitro studies, Dimethyl Sulfoxide (DMSO) is the most common and effective solvent for creating high-concentration stock solutions. The quantitative solubility data from various sources are summarized below.

Solvent	Solubility (mg/mL)	Molar Solubility (mM)*	Source(s)	Notes
DMSO	3.1 - 10 mg/mL	9.9 - 31.9 mM	[1][2][3][4]	The recommended solvent for primary stock solutions. Use of fresh, anhydrous DMSO is advised as absorbed moisture can reduce solubility. [2][3]
DMF	~10 mg/mL	~31.9 mM	[1]	An alternative to DMSO for high-concentration stocks.
0.1 M HCl	30 mg/mL	~95.6 mM	[4]	High solubility, but the low pH may be unsuitable for most cell-based assays.
Ethanol	~1 mg/mL	~3.2 mM	[1]	Offers moderate solubility.
Methanol	Soluble	Not specified	[4][5]	Can be used as a solvent.
1:1 DMSO:PBS (pH 7.2)	~0.5 mg/mL	~1.6 mM	[1]	Illustrates the significant drop in solubility upon aqueous dilution.
Water	Insoluble	-	[3]	Amoxapine is practically

insoluble in
neutral aqueous
solutions.

*Molar solubility calculated based on a molecular weight of 313.8 g/mol .

Experimental Protocols

This section details the step-by-step methodology for preparing a concentrated stock solution of **Amoxapine** in DMSO and its subsequent dilution to a final working concentration for experimental use.

Materials

- **Amoxapine** (crystalline solid, purity ≥95%)[[1](#)]
- Dimethyl Sulfoxide (DMSO), anhydrous, sterile-filtered
- Sterile, amber-colored polypropylene or glass vials
- Vortex mixer
- Bath sonicator (recommended)
- Calibrated analytical balance and weighing paper
- Sterile serological pipettes and micropipettes with sterile, low-retention tips
- Appropriate aqueous buffer or cell culture medium (e.g., PBS, DMEM)

Protocol 1: Preparation of a 10 mg/mL Concentrated Stock Solution

This protocol is designed to create a high-concentration primary stock that can be stored for long periods and diluted for various experiments.

- Preparation: In a sterile environment (e.g., a laminar flow hood), bring the **Amoxapine** solid and anhydrous DMSO to room temperature.

- Weighing: Carefully weigh the desired amount of **Amoxapine** solid. For example, to prepare 1 mL of a 10 mg/mL solution, weigh 10 mg of **Amoxapine**.
- Solubilization:
 - Transfer the weighed **Amoxapine** into a sterile, amber-colored vial.
 - Add the corresponding volume of anhydrous DMSO (e.g., 1 mL for 10 mg of **Amoxapine**).
 - Cap the vial securely and vortex vigorously for 1-2 minutes.
- Aiding Dissolution: To ensure complete dissolution, place the vial in a bath sonicator for 5-10 minutes.^[2] Visually inspect the solution against a light source to confirm that no solid particulates remain. The solution should be clear.
- Storage: Once fully dissolved, the stock solution should be aliquoted into smaller, single-use volumes to avoid repeated freeze-thaw cycles.^[2] Store these aliquots in tightly sealed amber vials at -20°C for up to one year or at -80°C for up to two years.^[2]

Protocol 2: Preparation of a 100 µM Working Solution

This protocol describes the dilution of the concentrated DMSO stock into an aqueous buffer or cell culture medium for immediate use in an assay.

- Calculation: First, determine the molar concentration of your stock solution.
 - Stock Concentration (M) = (Concentration in mg/mL) / (Molecular Weight in g/mol) x (1/1000)

◦ Example: (10 mg/mL) / (313.8 g/mol) x (1/1000) = 0.03186 M or 31.86 mM.
- Dilution:
 - Thaw a single aliquot of the concentrated **Amoxapine** stock solution at room temperature.
 - To prepare a 100 µM (0.1 mM) working solution, you will dilute the 31.86 mM stock. A serial dilution is recommended for accuracy.

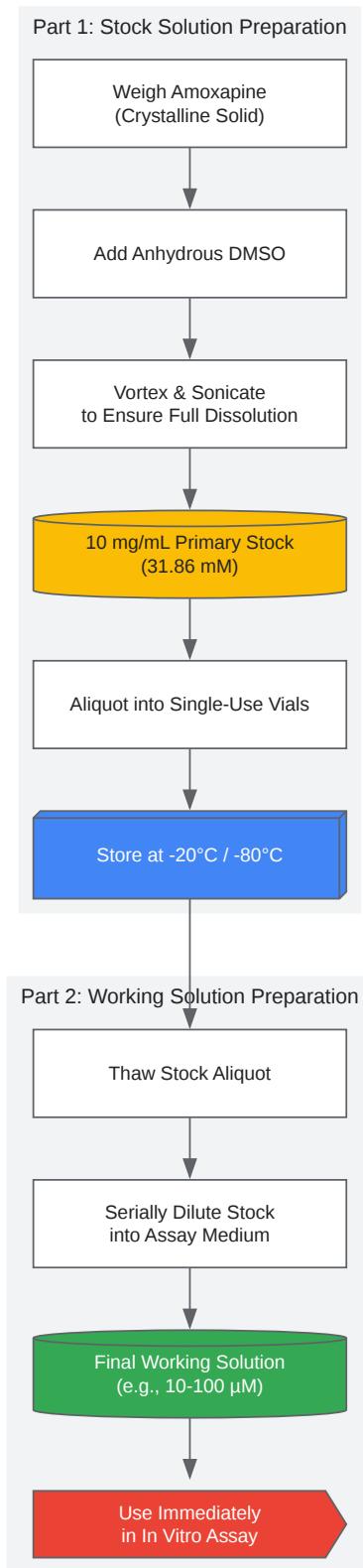
- Step A (Intermediate Dilution): Pipette 10 μ L of the 31.86 mM stock into 990 μ L of your final aqueous buffer/medium. This creates a 1:100 dilution with a concentration of 318.6 μ M.
- Step B (Final Dilution): Pipette the required volume of the 318.6 μ M intermediate solution into your final volume of buffer/medium. To make 1 mL of 100 μ M solution, add 313.8 μ L of the 318.6 μ M solution to 686.2 μ L of medium.

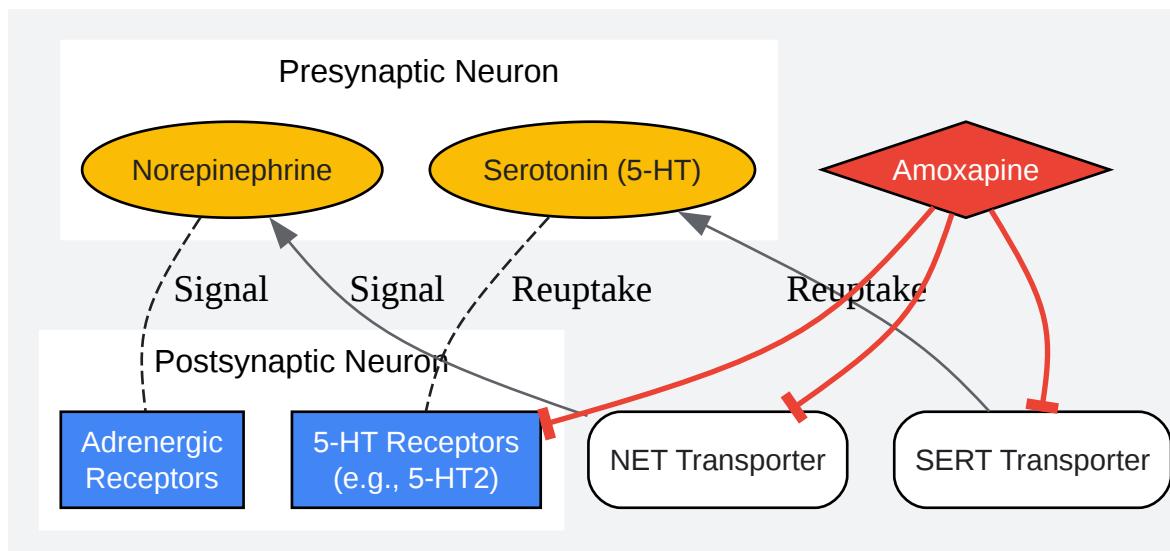
- Vehicle Control: It is critical to prepare a vehicle control by adding the same final concentration of DMSO to the buffer/medium as is present in the **Amoxapine**-treated samples (typically <0.5%).
- Stability: Aqueous solutions of **Amoxapine** are not stable and should be prepared fresh immediately before each experiment. It is not recommended to store aqueous solutions for more than one day.[\[1\]](#)

Mandatory Visualizations

Experimental Workflow Diagram

The following diagram illustrates the complete workflow from solid compound to the final working solution for use in in vitro assays.





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